

# Physical and chemical properties of Diethyl(hexyl)methylsilane

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## Compound of Interest

Compound Name: Diethyl(hexyl)methylsilane

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## Diethyl(hexyl)methylsilane: A Technical Guide for Researchers

Disclaimer: Direct experimental data for **Diethyl(hexyl)methylsilane** is not readily available in public literature. The information presented in this guide is extrapolated from data on the closely related compound, Diethylmethylsilane, and general principles of organosilane chemistry. These values should be considered as estimates.

### Introduction

**Diethyl(hexyl)methylsilane** is an organosilane compound with the chemical formula  $C_{11}H_{26}Si$ . As a trialkylsilane containing a silicon-hydrogen (Si-H) bond, its chemistry is primarily characterized by the reactivity of this functional group. This technical guide provides an overview of the predicted physical and chemical properties of **Diethyl(hexyl)methylsilane**, along with general experimental protocols for its synthesis and application in hydrosilylation reactions. This information is intended to support researchers, scientists, and professionals in drug development and materials science in understanding and utilizing this class of compounds.

### Physical and Chemical Properties

The physical properties of **Diethyl(hexyl)methylsilane** are estimated based on the known properties of Diethylmethylsilane and the incremental effects of adding a hexyl group.

Table 1: Estimated Physical and Chemical Properties of **Diethyl(hexyl)methylsilane**

Property	Estimated Value
Molecular Formula	C <sub>11</sub> H <sub>26</sub> Si
Molecular Weight	186.41 g/mol
Appearance	Colorless liquid
Boiling Point	~180-190 °C (extrapolated)
Density	~0.76 g/mL at 25 °C (extrapolated)
Refractive Index	~1.42 (extrapolated)
Solubility	Immiscible with water; Soluble in nonpolar organic solvents (e.g., hexane, toluene)
Stability	Moisture sensitive; stable under inert atmosphere

## Chemical Reactivity

The primary site of reactivity in **Diethyl(hexyl)methylsilane** is the silicon-hydrogen bond. This bond is susceptible to a variety of reactions, most notably hydrosilylation.

**Hydrosilylation:** This is the addition of the Si-H bond across a multiple bond, typically a carbon-carbon double or triple bond. The reaction is a versatile method for forming carbon-silicon bonds and is often catalyzed by transition metal complexes, particularly those of platinum.<sup>[1][2]</sup> The reaction proceeds with anti-Markovnikov selectivity, meaning the silicon atom attaches to the less substituted carbon of the alkene.

**Other Reactions:** The Si-H bond can also undergo reactions with various nucleophiles and electrophiles. It can be cleaved by strong acids, bases, and oxidizing agents.

## Experimental Protocols

### Synthesis of Diethyl(hexyl)methylsilane

A plausible synthetic route to **Diethyl(hexyl)methylsilane** is via a Grignard reaction. This involves the reaction of a suitable chlorosilane with a Grignard reagent.

Reaction Scheme:

Materials:

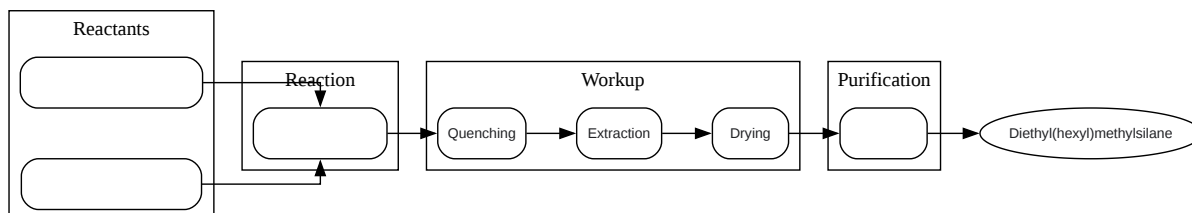
- Diethylmethylchlorosilane
- Hexylmagnesium bromide (prepared from hexyl bromide and magnesium turnings)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Standard glassware for inert atmosphere reactions (Schlenk line or glovebox)

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen inlet.
- Prepare the hexylmagnesium bromide solution in anhydrous ether or THF.
- Cool the Grignard solution to 0 °C in an ice bath.
- Slowly add a solution of diethylmethylchlorosilane in the same anhydrous solvent to the Grignard reagent via the dropping funnel with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure complete reaction.
- Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.

- Purify the crude product by fractional distillation under reduced pressure to obtain **Diethyl(hexyl)methylsilane**.

Diagram 1: Synthesis Workflow for **Diethyl(hexyl)methylsilane**



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A potential workflow for the synthesis of **Diethyl(hexyl)methylsilane**.

## Platinum-Catalyzed Hydrosilylation of an Alkene

This protocol describes a general procedure for the reaction of **Diethyl(hexyl)methylsilane** with a terminal alkene using a platinum catalyst.

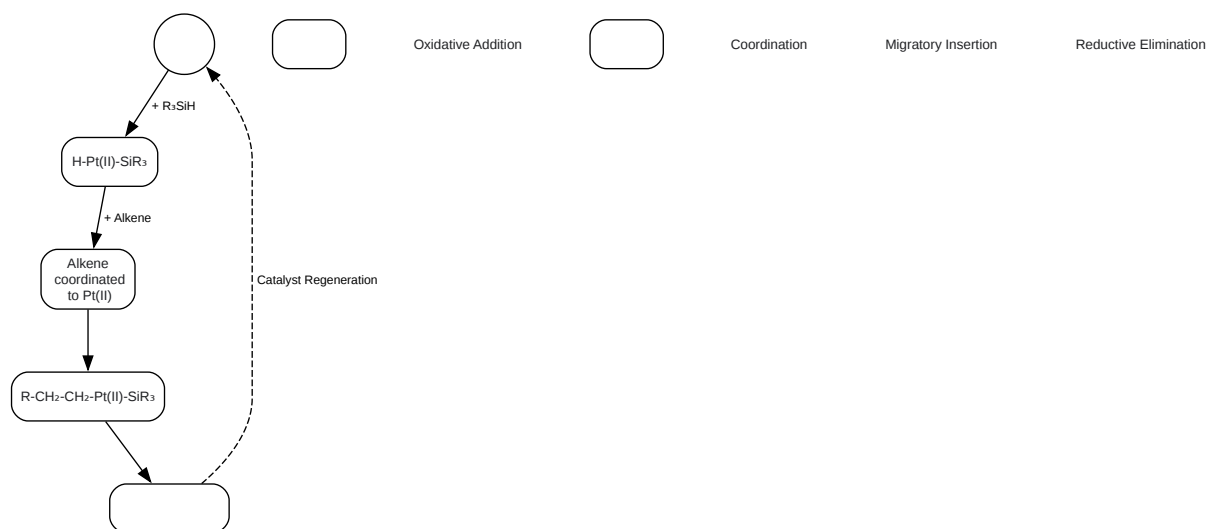
Materials:

- **Diethyl(hexyl)methylsilane**
- A terminal alkene (e.g., 1-octene)
- Karstedt's catalyst (a platinum(0) complex)
- Anhydrous toluene or other suitable solvent
- Standard glassware for inert atmosphere reactions

Procedure:

- In a flame-dried Schlenk tube under an inert atmosphere, dissolve the alkene in anhydrous toluene.
- Add a catalytic amount of Karstedt's catalyst to the solution.
- Slowly add **Diethyl(hexyl)methylsilane** to the reaction mixture at room temperature. An exothermic reaction may be observed.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete (monitor by GC or NMR spectroscopy).
- Remove the solvent under reduced pressure.
- The product can be purified by distillation or chromatography if necessary.

Diagram 2: General Mechanism of Platinum-Catalyzed Hydrosilylation (Chalk-Harrod Mechanism)



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The Chalk-Harrod mechanism for platinum-catalyzed hydrosilylation.

## Spectroscopic Characterization (Predicted)

While experimental spectra for **Diethyl(hexyl)methylsilane** are not available, the following are expected characteristic spectroscopic features:

- <sup>1</sup>H NMR: A characteristic signal for the Si-H proton would be expected around δ 3.5-4.5 ppm, likely as a multiplet due to coupling with the protons on the ethyl and methyl groups. Signals for the hexyl, ethyl, and methyl groups would appear in the aliphatic region (δ 0.5-1.5 ppm).
- <sup>13</sup>C NMR: Signals corresponding to the carbons of the hexyl, ethyl, and methyl groups would be observed.

- $^{29}\text{Si}$  NMR: A signal characteristic of a trialkylsilane would be expected.
- IR Spectroscopy: A prominent Si-H stretching vibration would be observed in the region of  $2100\text{--}2200\text{ cm}^{-1}$ . C-H stretching and bending vibrations would also be present.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns for alkylsilanes.

## Safety and Handling

**Diethyl(hexyl)methylsilane** is expected to be a flammable liquid.[3] It is also likely to be moisture-sensitive, reacting with water to release hydrogen gas, which is flammable.[4]

Therefore, it should be handled in a well-ventilated area, away from ignition sources, and under an inert atmosphere.[3][5] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.[4][5]

## Conclusion

**Diethyl(hexyl)methylsilane**, as a representative trialkylsilane, is a potentially valuable intermediate in organic synthesis, particularly for the introduction of the diethyl(hexyl)silyl group into molecules via hydrosilylation. While specific experimental data for this compound is lacking, this guide provides a foundational understanding of its predicted properties and reactivity based on established principles of organosilane chemistry. Researchers are advised to use this information as a starting point and to conduct their own thorough characterization of the compound if synthesized.

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